

Application Notes and Protocol for Forced Swim Test Using DSP-6745

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Compound of Interest

Compound Name: DSP-6745

Cat. No.: B15579721

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These application notes provide a detailed protocol for utilizing **DSP-6745**, a novel multimodal 5-hydroxytryptamine (5-HT) modulator, in the forced swim test (FST) to assess its potential antidepressant-like effects in rodents. This document is intended for researchers, scientists, and drug development professionals.

Introduction

The forced swim test is a widely used behavioral assay to screen for antidepressant-like activity in rodents.[1][2][3][4][5] The test is based on the principle that when rodents are placed in an inescapable cylinder of water, they will eventually adopt an immobile posture, floating passively.[1][4] A reduction in the duration of immobility is interpreted as an antidepressant-like effect.[4]

DSP-6745 is a novel compound that acts as a potent inhibitor of the serotonin (5-HT) transporter and an antagonist of the 5-HT_{2a}, 5-HT_{2c}, and 5-HT₇ receptors.[6][7][8] This multimodal mechanism of action leads to an increase in the extracellular levels of not only serotonin but also norepinephrine, dopamine, and glutamate in the medial prefrontal cortex.[6][7][9] Preclinical studies have demonstrated its rapid antidepressant-like efficacy in the rat forced swim test.[6][8]

Data Presentation

The following table summarizes the quantitative data from a key study investigating the effects of **DSP-6745** in the rat forced swim test.

Treatment Group	Dose (mg/kg, p.o.)	Time Post-Administration	Immobility Time (seconds)	Statistical Significance vs. Vehicle
Vehicle	-	1 hour	~130	-
DSP-6745	6.4	1 hour	~80	$P < 0.05$
DSP-6745	19.1	1 hour	~70	$P < 0.01$
Vehicle	-	24 hours	~140	-
DSP-6745	6.4	24 hours	~75	$P < 0.01$
DSP-6745	19.1	24 hours	~60	** $P < 0.001$

Data are adapted from Kitaichi et al., 2024.^[10] The values are approximate and for illustrative purposes.

Experimental Protocol

This protocol is designed for rats and is based on established FST procedures and specific findings with **DSP-6745**.^{[1][2][3][6][10][11]}

Materials

- **DSP-6745**
- Vehicle (e.g., distilled water, 0.5% methylcellulose)
- Male Sprague-Dawley or Wistar rats (250-300g)
- Forced swim test apparatus: A transparent cylindrical container (40-50 cm high, 20 cm in diameter) filled with water.

- Water at 23-25°C
- Video recording system
- Animal scale
- Oral gavage needles
- Dry towels
- Heating lamp or warming pad

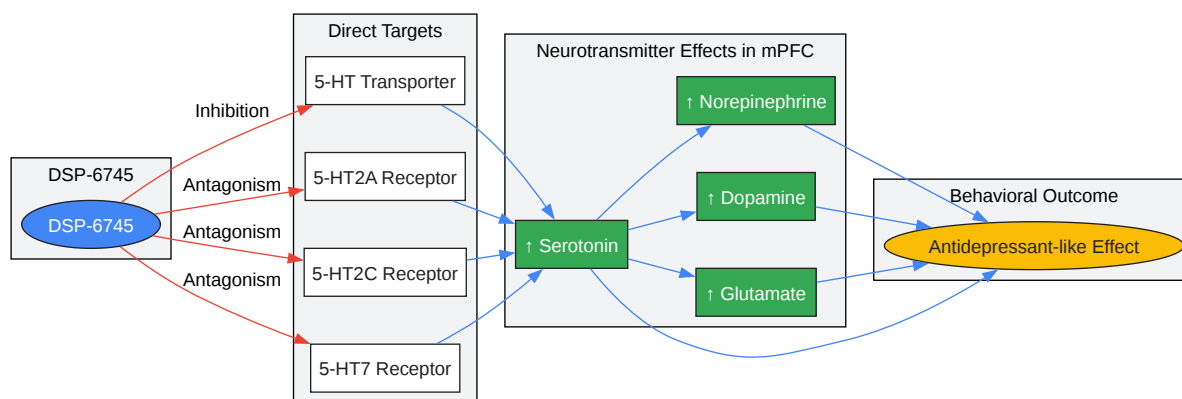
Procedure

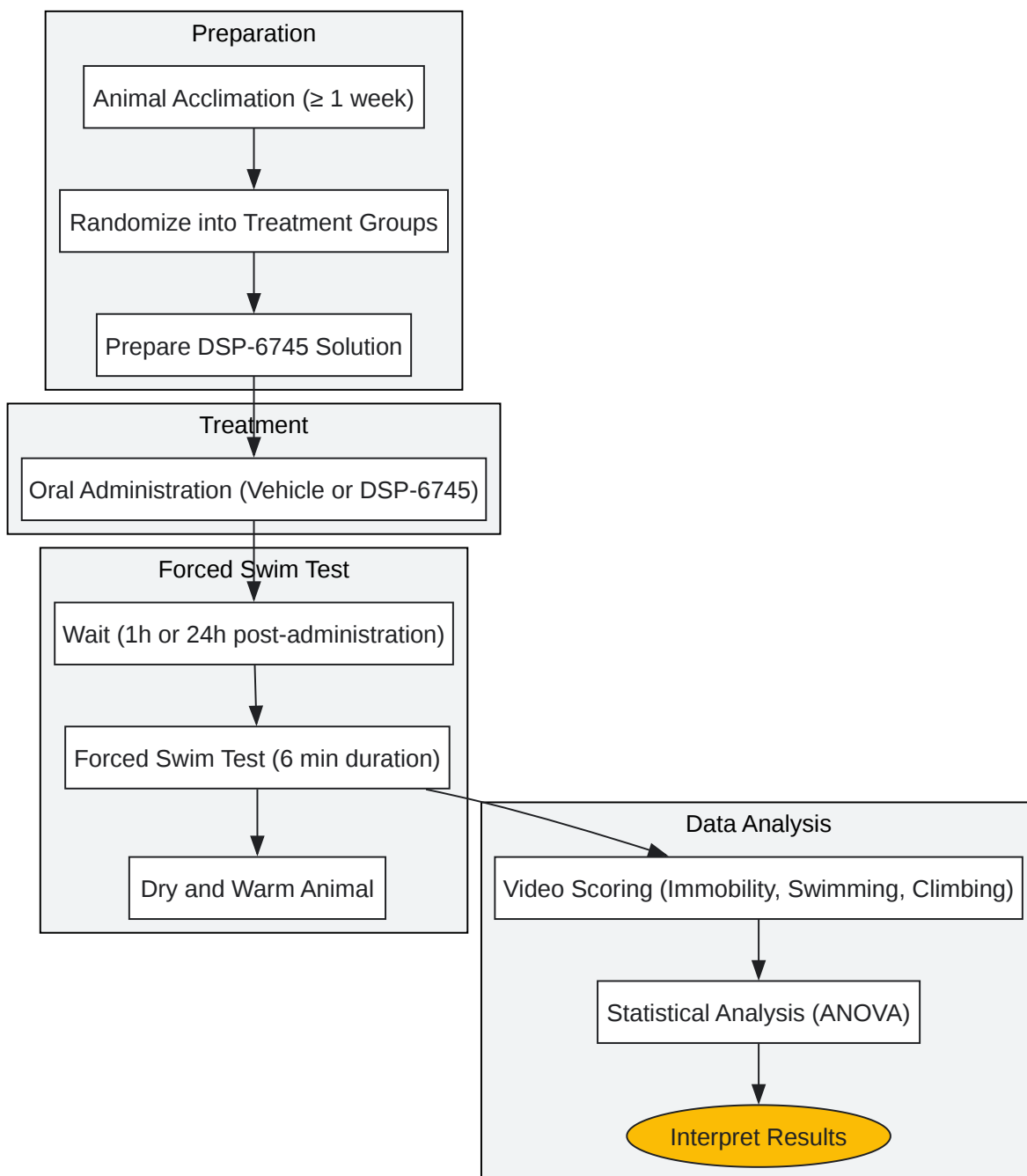
- Animal Acclimation:
 - House the rats in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle for at least one week before the experiment.
 - Handle the animals for a few minutes each day for 3-4 days leading up to the test to minimize stress.
- Drug Administration:
 - Prepare fresh solutions of **DSP-6745** in the chosen vehicle on the day of the experiment.
 - Divide the animals into experimental groups (e.g., Vehicle, **DSP-6745** 6.4 mg/kg, **DSP-6745** 19.1 mg/kg). A group size of 10-12 animals is recommended.
 - Administer **DSP-6745** or vehicle via oral gavage (p.o.) at the desired time point before the test (e.g., 1 hour or 24 hours).[\[6\]](#)[\[10\]](#)
- Forced Swim Test:
 - Fill the cylindrical container with water (23-25°C) to a depth of 30 cm. The depth should be sufficient to prevent the rat from touching the bottom with its tail or hind limbs.[\[2\]](#)
 - Gently place each rat into the water-filled cylinder.

- The test duration is typically 6 minutes.[3][4][11] The first 2 minutes are considered a habituation period, and behavior is scored during the subsequent 4 minutes.
- Record the entire session using a video camera positioned to have a clear side view of the animal.
- After the 6-minute test, remove the rat from the water, dry it with a towel, and place it in a warm, dry cage with access to a heating lamp or warming pad to prevent hypothermia.[2]
- Change the water between each animal to ensure consistent conditions and remove feces.[2]
- Behavioral Scoring:
 - An observer blinded to the treatment conditions should score the videos.
 - The primary measure is immobility time, defined as the period the rat makes only the minimal movements necessary to keep its head above water.[11]
 - Other behaviors that can be scored include:
 - Swimming: Active movement of the limbs and body around the cylinder.
 - Climbing: Active upward-directed movements with the forepaws along the cylinder wall. [12]
- Data Analysis:
 - Calculate the total duration of immobility for each animal during the 4-minute scoring period.
 - Analyze the data using an appropriate statistical test, such as a one-way analysis of variance (ANOVA) followed by a post-hoc test (e.g., Dunnett's test) to compare the **DSP-6745** treated groups with the vehicle control group.
 - A significant reduction in immobility time in the **DSP-6745** groups compared to the vehicle group is indicative of an antidepressant-like effect.

Visualizations

Signaling Pathway of DSP-6745





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